

what is 1,3-Diacetoxypropane

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Compound Focus: 1,3-Diacetoxypropane

CAS No.: 628-66-0

Cat. No.: S579597

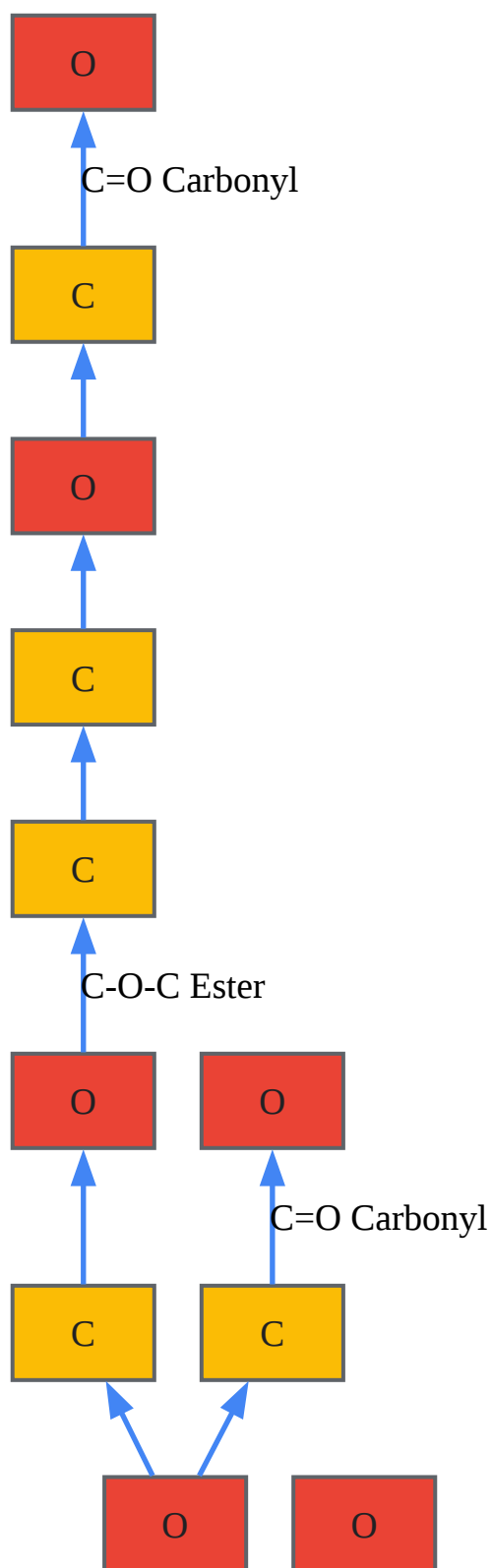
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Molecular Characterization

Property	Value
CAS Number	628-66-0 [1]
IUPAC Name	3-acetyloxypropyl acetate [2]
Molecular Formula	C ₇ H ₁₂ O ₄ [1] [2]
Molecular Weight	160.17 g/mol [1] [2]
Exact Mass	160.073559 g/mol [2]
Boiling Point	209-210°C [1]
Density	1.06 g/cm ³ [1]
Flash Point	97.5°C [1]
Index of Refraction	1.417 [1]
Solubility	0.62 M [2]

Structural Configuration

The molecule consists of a three-carbon propane backbone with an acetoxy group ($-OC(=O)C$) attached to each terminal carbon [2]. Its canonical SMILES representation is CC(=O)OCCOC(=O)C [2]. The structural diagram below illustrates the connectivity of atoms and symmetrical ester functional groups.



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Synthesis and Production

1,3-Diacetoxypropane is synthesized through esterification reactions, with two common methods detailed below [2].

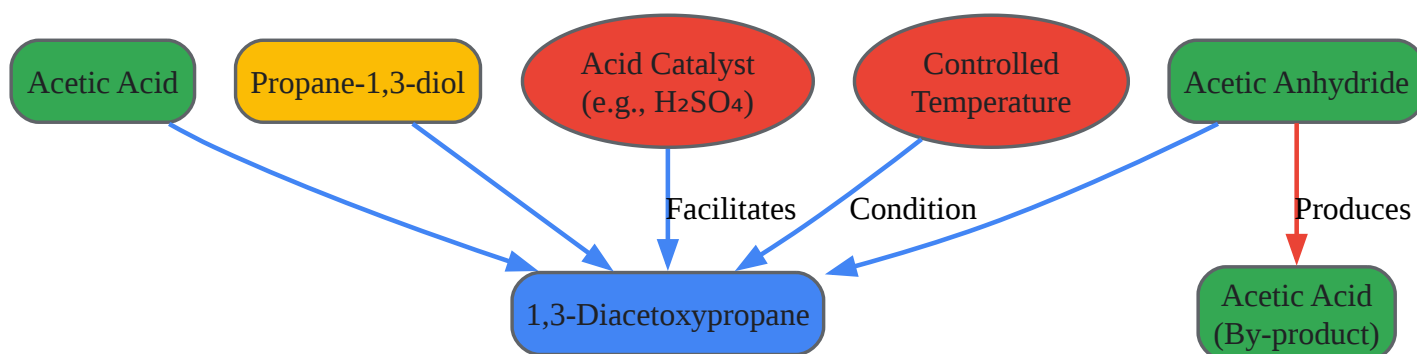
Direct Esterification

- **Reactants:** Propane-1,3-diol and Acetic Acid [2]
- **Catalyst:** Acid catalyst (e.g., sulfuric acid) [2]
- **Condition:** Controlled temperature [2]

Acetic Anhydride Method

- **Reactants:** Propane-1,3-diol and Acetic Anhydride [2]
- **By-product:** Acetic Acid [2]

The following diagram maps the synthesis pathways and their relationships.



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Experimental Protocols

Protocol 1: Synthesis via Direct Esterification [2]

This classic method involves a reversible reaction between a diol and a carboxylic acid.

- **Reaction Setup:** Combine propane-1,3-diol and acetic acid in a molar ratio favoring the acid (e.g., 1:2.5) in a round-bottom flask.
- **Catalysis:** Add a concentrated acid catalyst (e.g., 1-2% volume of sulfuric acid).
- **Heating & Reflux:** Attach a reflux condenser and heat the mixture with stirring (e.g., 110-120°C) for several hours.
- **Reaction Monitoring:** Monitor reaction progress by Thin-Layer Chromatography (TLC) or by measuring the water of esterification.
- **Work-up:** After cooling, neutralize the acid catalyst with a saturated sodium bicarbonate solution. Separate the organic layer.
- **Purification:** Wash the organic layer with brine, dry over anhydrous magnesium sulfate, and filter. Purify the crude product via distillation under reduced pressure, collecting the fraction around 209-210°C.

Protocol 2: Synthesis via Acetic Anhydride [2]

This method uses a more reactive acylating agent and is often faster and less reversible.

- **Reaction Setup:** Add propane-1,3-diol to acetic anhydride in a molar ratio (e.g., 1:2.2) in a round-bottom flask.
- **Catalysis:** Add a catalytic amount of an acid (sulfuric acid) or base (pyridine) to initiate the reaction.
- **Stirring:** Stir the reaction mixture at room temperature or under mild heating (40-60°C) for 1-3 hours.
- **Work-up:** Quench the reaction by carefully adding water or a cold aqueous solution to destroy excess acetic anhydride.
- **Extraction:** Extract the product using an organic solvent (e.g., dichloromethane or ethyl acetate).
- **Purification:** Wash the organic extracts with brine, dry over anhydrous magnesium sulfate, and filter. Remove the solvent by rotary evaporation. Further purify via distillation for high-purity product.

Analytical Characterization

For conclusive identification, characterize the synthesized product using these techniques [2].

- **Gas Chromatography-Mass Spectrometry (GC-MS):** The primary fragmentation ion is at **m/z 43** (CH_3CO^+) [2].
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**
 - **^1H NMR:** δ 2.05 ppm (acetyl methyl groups), δ 4.15–4.30 ppm (methylene protons adjacent to ester groups) [2].

- **^{13}C NMR:** Characteristic signals for carbonyl carbons (~170-175 ppm), methyl carbons (~20 ppm), and methylene carbons in the backbone (60-65 ppm) [2].

Applications and Relevance

1,3-Diacetoxypropane serves primarily in industrial and research settings [2].

- **Chemical Intermediate:** Serves as a precursor for synthesizing other compounds, historically as a precursor to 1,3-propanediol for polyester production [2].
- **Solvent:** Used as a solvent in organic reactions due to its solubility properties [2].
- **Flavoring Agent:** May be used as a flavoring agent in food chemistry due to its ester characteristics [2].
- **Prodrug Potential:** The ester groups make it a potential prodrug; enzymatic hydrolysis could release acetic acid and propanediol in biological systems, though this requires more research [2].

Relationship to Key Bioprocesses

While **1,3-diacetoxypropane** itself is typically produced chemically, it is structurally related to compounds derived from glycerol, a major by-product of biodiesel production [3] [4]. Glycerol can be converted by microorganisms into 1,3-propanediol (a key industrial chemical), which is a direct parent compound of **1,3-diacetoxypropane** [4].

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References

1. CAS No. 628-66-0 | Chemsrsc [chemsrc.com]
2. Buy 1,3-Diacetoxypropane | 628-66-0 [smolecule.com]
3. Production of bacterial cellulose from glycerol [pmc.ncbi.nlm.nih.gov]
4. Progress in 1,3-propanediol biosynthesis - PMC [pmc.ncbi.nlm.nih.gov]

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